

Synthesis and Characterization of (S)-Timolol-d9 (Maleate)

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Compound of Interest

Compound Name: (S)-Timolol-d9 (maleate)

Cat. No.: B12423472

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Executive Summary

This technical guide details the synthesis, characterization, and bioanalytical application of (S)-Timolol-d9 maleate, a stable isotope-labeled (SIL) internal standard used in the quantification of Timolol.^{[1][2]} Timolol is a non-selective

-adrenergic antagonist widely used in the treatment of glaucoma and hypertension.^{[2][3]}

The "d9" designation refers to the perdeuterated tert-butyl group (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

), which provides a mass shift of +9 Da relative to the native analyte.^{[2][4]} This shift is sufficient to avoid isotopic overlap (cross-talk) in LC-MS/MS assays while maintaining chromatographic co-elution, ensuring precise compensation for matrix effects and ionization variability.^{[1][2][4]}

Retrosynthetic Analysis & Strategy

To synthesize (S)-Timolol-d9 with high isotopic enrichment (>99 atom% D), the deuterium label must be introduced using a commercially available, high-purity precursor.^{[1][2][4]} The most efficient route utilizes ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

-tert-butylamine as the nucleophile to open a chiral epoxide intermediate.[\[2\]](#)[\[4\]](#)

Strategic Disconnection

- Target Molecule: (S)-Timolol-d9 Maleate.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[3\]](#)
- Disconnection: The C-N bond between the propanolamine chain and the tert-butyl group.[\[2\]](#)
- Key Synthons:
 - Electrophile: (S)-4-(oxiran-2-ylmethoxy)-3-morpholino-1,2,5-thiadiazole (The "Glycidyl Ether" Intermediate).[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Nucleophile:

-tert-butylamine (The Isotopic Source).[\[2\]](#)[\[4\]](#)
- Chirality Source: The stereocenter is established early using (S)-glycidol or (S)-epichlorohydrin, avoiding late-stage resolution which lowers yield.[\[1\]](#)[\[2\]](#)[\[4\]](#)

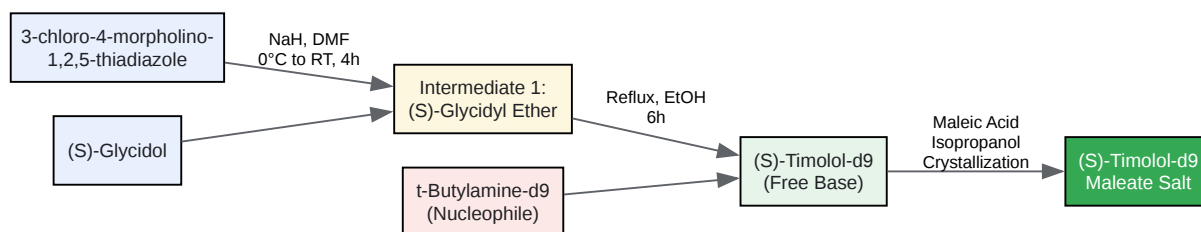
Experimental Protocol: Step-by-Step Synthesis

Reagents and Materials

- Precursor A: 3-chloro-4-morpholino-1,2,5-thiadiazole.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Chiral Building Block: (S)-Glycidol (98% ee).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Isotopic Reagent:

-Butylamine-d9 (Isotopic purity 99%).[\[2\]](#)[\[4\]](#)
- Salt Former: Maleic acid.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Solvents: DMF, Ethanol, Isopropanol.[\[1\]](#)[\[2\]](#)

Workflow Diagram (Synthesis)



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Figure 1: Synthetic pathway for (S)-Timolol-d9 maleate via chiral epoxide opening.

Detailed Procedures

Step 1: Preparation of the Glycidyl Ether Intermediate

Objective: Couple the thiadiazole core with the chiral linker.

- Charge a reaction vessel with 3-chloro-4-morpholino-1,2,5-thiadiazole (1.0 eq) and anhydrous DMF.
- Cool to 0°C under nitrogen atmosphere.
- Add Sodium Hydride (60% dispersion, 1.2 eq) portion-wise. Stir for 30 min.
- Add (S)-Glycidol (1.1 eq) dropwise.^{[1][2][4]}
- Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC/HPLC.
- Quench: Add ice water carefully. Extract with Ethyl Acetate (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">).^{[2][4]}
- Purification: Wash organics with brine, dry over Nangcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

SO

, and concentrate. Purify via flash chromatography (Hexane/EtOAc) to yield the (S)-glycidyl ether.^{[2][4]}

Step 2: Introduction of the Deuterium Label (Ring Opening)

Objective: Regioselective opening of the epoxide with the isotope-labeled amine.^[2]

- Dissolve the (S)-glycidyl ether (from Step 1) in absolute Ethanol.^{[1][2][4]}
- Add $\text{ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">$
 -butylamine-d9 (3.0 eq).^{[2][4]} Note: Excess amine prevents polymerization.^[1]
- Reflux the mixture (approx. 78°C) for 6–8 hours.
- Work-up: Concentrate under reduced pressure to remove ethanol and excess deuterated amine.
- The residue is (S)-Timolol-d9 Free Base.^{[1][2][4]}

Step 3: Salt Formation (Maleate)

Objective: Stabilize the product and match the pharmaceutical form.

- Dissolve the free base in a minimum amount of hot Isopropanol.^[2]
- Add a solution of Maleic Acid (1.0 eq) in hot Isopropanol.
- Allow the solution to cool slowly to RT, then refrigerate (4°C) to induce crystallization.
- Filter the white crystalline solid.^[2] Wash with cold Isopropanol/Ether.^[2]
- Dry under vacuum at 40°C.^[2]

Characterization & Validation

Trustworthiness in reference standards relies on multi-modal validation.^[2]

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, D

O):

- The characteristic singlet for the tert-butyl group (typically 1.1–1.4 ppm in non-deuterated Timolol) must be absent or reduced to <1% intensity (indicating high isotopic purity).^{[2][4]}

1.1–1.4 ppm in non-deuterated Timolol) must be absent or reduced to <1% intensity (indicating high isotopic purity).^{[2][4]}

- Signals for the morpholine ring (~3.5 and 3.8 ppm) and the propyl linker (~2.8, 4.1, 4.3 ppm) should remain intact.^[2]

- ¹³C NMR:

- The carbon of the tert-butyl group will appear as a multiplet (septet) due to coupling with deuterium (typically 31–35 ppm in non-deuterated Timolol).^{[2][4]}

C-

H coupling) and will be slightly upfield shifted compared to the native standard.^{[2][4]}

Mass Spectrometry (MS)

- Technique: ESI-MS (Positive Mode).^{[1][2][4][7][8]}

- Theoretical Mass:

- Native Timolol (Free Base): 316.16 Da.^{[2][4]}

= 316.16 Da.^{[2][4]}

- Timolol-d₉ (Free Base): 325.16 Da.^{[2][4]}

= 325.21 Da.[2][4]

- Acceptance Criteria:

- Primary ion

. [2][4]

- No significant contribution at

317 (native).[2][4]

Comparison Table

Parameter	Native (S)-Timolol Maleate	(S)-Timolol-d9 Maleate
Molecular Formula		
MW (Salt)	432.49 g/mol	441.55 g/mol
Monoisotopic Mass (Base)	316.157	325.213
MRM Transition (Quant)		
Key Fragment Loss	(Isobutene)	(d8-Isobutene)

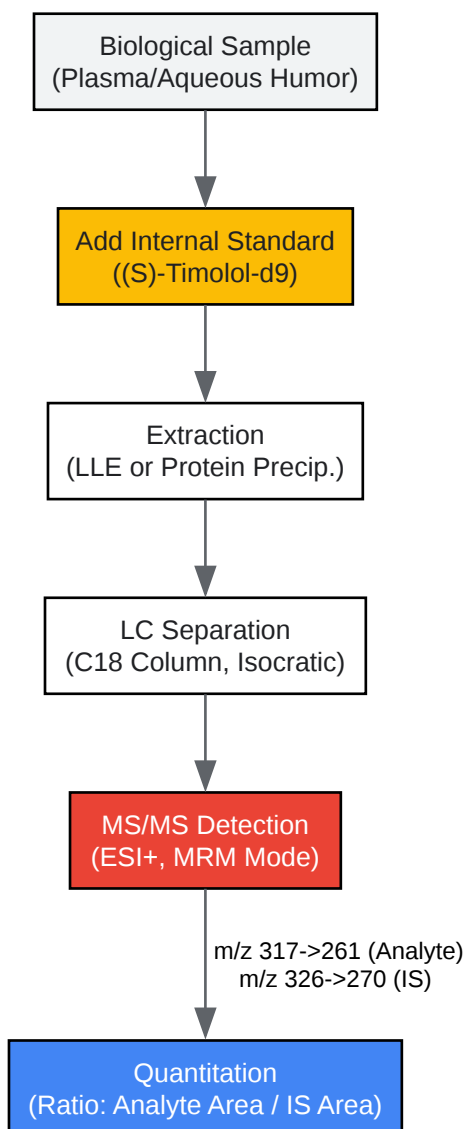
Bioanalytical Application (LC-MS/MS)

(S)-Timolol-d9 is the "Gold Standard" internal standard for quantifying Timolol in biological matrices (e.g., aqueous humor, plasma).[1][2][4]

Mechanism of Internal Standardization

Because Timolol-d9 is chemically identical to the analyte (except for mass), it co-elutes on C18 columns.[1][2] This means it experiences the exact same matrix suppression or enhancement at the electrospray source.

LC-MS/MS Workflow Diagram



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Figure 2: Bioanalytical workflow for Timolol quantification using the d9-IS.

Protocol Highlights for Researchers

- Separation: Use a C18 column (e.g., Inertsil ODS-3) with a mobile phase of Ammonium Formate (pH 7) : Methanol : Acetonitrile.[1][2][4][7][8]
- MRM Transitions:
 - Timolol:ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

(Loss of tert-butyl group).[2][4]

- Timolol-d9:ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

(Loss of d9-tert-butyl group - Note: The fragment retains the nitrogen, so the loss is actually the alkene.[2][4] If the fragment is the amine side, the mass shift is retained.[2] Correction: The major fragment 261 corresponds to the loss of the tert-butyl group as isobutene (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

, 56 Da).[2] For d9, the loss is

(64 Da).

[2][4] However, most literature cites the specific transition optimized for the instrument. Users should tune for the specific

or similar transition.)

References

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